

Nostoxanthin: A Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: Nostoxanthin

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Abstract

Nostoxanthin is a yellow xanthophyll carotenoid, a class of oxygen-containing carotenoid pigments found in various prokaryotic organisms. With a chemical structure suggestive of potent antioxidant capabilities, **nostoxanthin** is a subject of growing interest in the fields of biotechnology and pharmacology. This technical guide provides a comprehensive overview of the known physical and chemical properties of **nostoxanthin**, detailed experimental protocols for its isolation and analysis, and an exploration of its biosynthetic pathway. Due to a lack of direct studies on the signaling pathways modulated by **nostoxanthin**, this guide also presents information on the closely related and well-studied xanthophyll, astaxanthin, to provide a potential framework for future research into the bioactivity of **nostoxanthin**.

Chemical and Physical Properties

Nostoxanthin, with the molecular formula $C_{40}H_{56}O_4$, is a tetraterpenoid pigment.^[1] Its structure is characterized by a long polyene chain responsible for its yellow color and two β -ionone rings with hydroxyl groups, which contribute to its polarity and antioxidant potential.^{[2][3]}

Table 1: General and Chemical Properties of **Nostoxanthin**

Property	Value	Source
Molecular Formula	C ₄₀ H ₅₆ O ₄	[1]
IUPAC Name	(1R,2R)-4-[(1E,3E,5E,7E,9E,11E,13E,15E,17E)-18-[(4R,5R)-4,5-dihydroxy-2,6,6-trimethylcyclohexen-1-yl]-3,7,12,16-tetramethyloctadeca-1,3,5,7,9,11,13,15,17-nonaenyl]-3,3,5-trimethylcyclohex-4-ene-1,2-diol	[1]
Molecular Weight	600.9 g/mol	[1]
CAS Number	29307-44-6	[1]
Chemical Class	Xanthophyll, Carotenoid, Tetraterpenoid	[1]

Table 2: Spectroscopic and Physicochemical Data for **Nostoxanthin**

Property	Value	Source
UV-Vis Absorption Maxima (λ_{max})	427, 452, 480 nm (in Methanol/Tetrahydrofuran)	[4]
Mass Spectrometry (m/z)	601.4251 [M+H] ⁺ , 600.42 [M] ⁺	[1]
Antioxidant Activity (DPPH Assay)	75.5 ± 0.33% radical scavenging activity	[3]
Melting Point	Data not available	
Solubility	Data not available for specific solvents. Generally, as a xanthophyll, it is expected to be soluble in organic solvents and sparingly soluble in water.	
Specific Rotation	Data not available	

Experimental Protocols

The isolation and analysis of **nostoxanthin** typically involve extraction from a biological source, followed by chromatographic separation and spectroscopic identification. The following protocols are based on methodologies reported for the extraction of **nostoxanthin** from *Sphingomonas* species.

Extraction and Purification of Nostoxanthin from *Sphingomonas* sp.

This protocol outlines the steps for extracting and purifying **nostoxanthin** from a bacterial culture.

2.1.1. Materials and Reagents

- *Sphingomonas* sp. culture broth
- Acetone

- Methanol
- Petroleum ether
- Deionized water
- Silica gel (for column chromatography)
- Centrifuge
- Rotary evaporator
- Ultrasonic bath

2.1.2. Extraction Procedure

- Harvest the bacterial cells from the culture broth by centrifugation.
- Wash the cell pellet with deionized water.
- Resuspend the cell pellet in an acetone/methanol mixture (e.g., 2:1 v/v).
- Disrupt the cells using an ultrasonic bath until the cells are decolorized.
- Centrifuge the mixture to pellet the cell debris.
- Collect the supernatant containing the carotenoid extract.
- Concentrate the extract using a rotary evaporator.

2.1.3. Purification by Column Chromatography

- Prepare a silica gel column equilibrated with a non-polar solvent system (e.g., petroleum ether:acetone, 6:4 v/v).
- Dissolve the concentrated extract in a minimal amount of the equilibration solvent and load it onto the column.

- Elute the column with a gradient of increasing polarity (e.g., increasing the percentage of acetone in petroleum ether).
- Collect the yellow-colored fractions corresponding to **nostoxanthin**.
- Monitor the separation by thin-layer chromatography (TLC).

Analytical Methods

2.2.1. High-Performance Liquid Chromatography (HPLC)

- Column: C18 reversed-phase column.
- Mobile Phase: A gradient of methanol/water and acetonitrile/dichloromethane can be effective. For example, a mobile phase of methanol/water/acetonitrile/dichloromethane (70:4:13:13, v/v/v/v) has been used for the separation of related carotenoids.[\[5\]](#)[\[6\]](#)
- Detection: UV-Vis detector set at the absorption maxima of **nostoxanthin** (around 450-480 nm).[\[5\]](#)[\[6\]](#)

2.2.2. Mass Spectrometry (MS)

- Electrospray ionization (ESI) is a suitable method for the ionization of **nostoxanthin**.
- High-resolution mass spectrometry can be used to confirm the elemental composition.

2.2.3. UV-Vis Spectroscopy

- The characteristic three-peaked absorption spectrum in the visible range is a key identifier for **nostoxanthin**, indicating the presence of the long polyene chain.

Biosynthesis and Potential Signaling Pathways

Biosynthesis of Nostoxanthin

Nostoxanthin is synthesized from the precursor geranylgeranyl diphosphate (GGPP). The pathway involves several key enzymatic steps, including the formation of the C40 backbone, desaturation, cyclization, and hydroxylation. Key enzymes in this pathway include phytoene

synthase (CrtB), phytoene desaturase (CrtI), lycopene β -cyclase (CrtY), and hydroxylases (CrtG, CrtZ).[7]



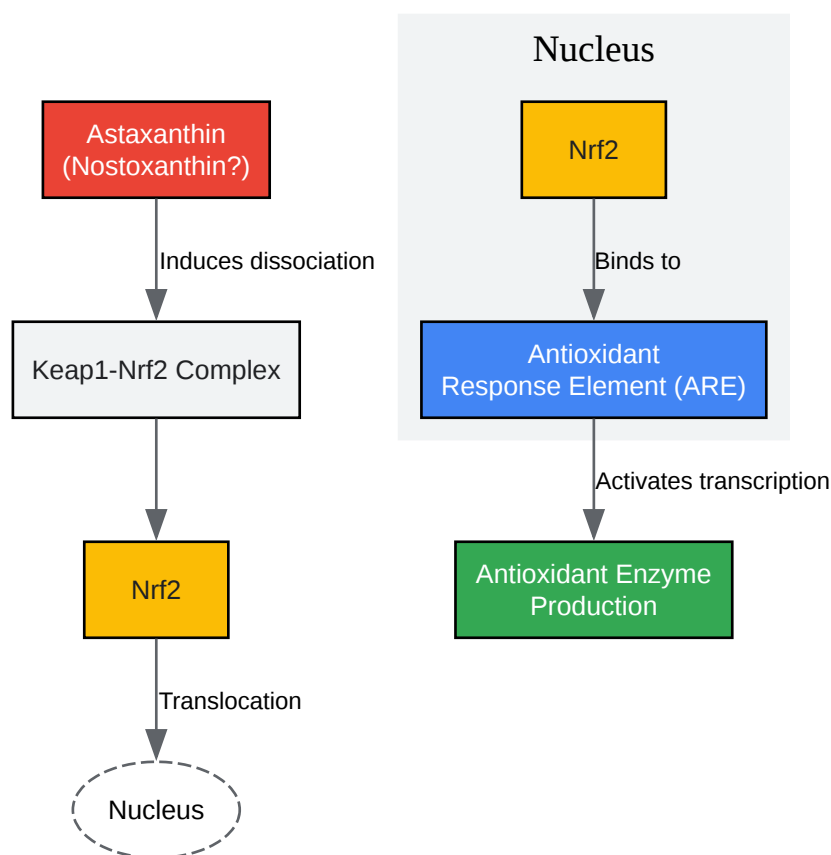
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Caption: Simplified biosynthetic pathway of **Nostoxanthin** from GGPP.

Potential Signaling Pathways Modulated by Nostoxanthin (Inferred from Astaxanthin)

While direct research on the signaling pathways modulated by **nostoxanthin** is limited, the structurally similar xanthophyll, astaxanthin, has been extensively studied. Astaxanthin is known to exert its antioxidant and anti-inflammatory effects by modulating several key signaling pathways. These pathways represent promising areas of investigation for understanding the bioactivity of **nostoxanthin**.

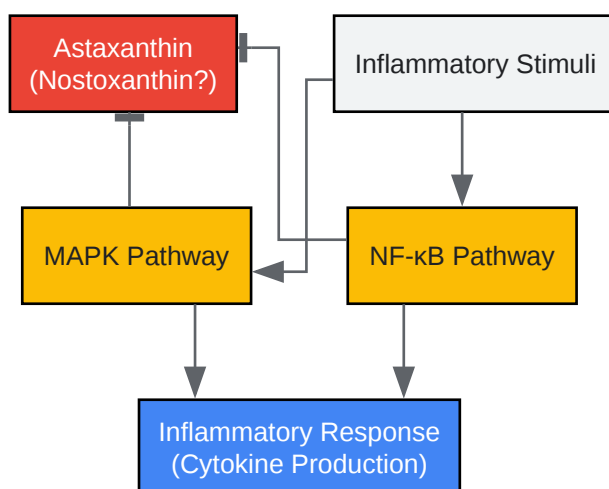
3.2.1. Antioxidant Response (Nrf2 Pathway) Astaxanthin has been shown to activate the Nrf2 (Nuclear factor erythroid 2-related factor 2) pathway.[7][8] Nrf2 is a transcription factor that regulates the expression of antioxidant proteins. Activation of Nrf2 by astaxanthin leads to the production of phase II detoxifying and antioxidant enzymes, thereby protecting cells from oxidative stress.



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Caption: Potential activation of the Nrf2 antioxidant pathway.

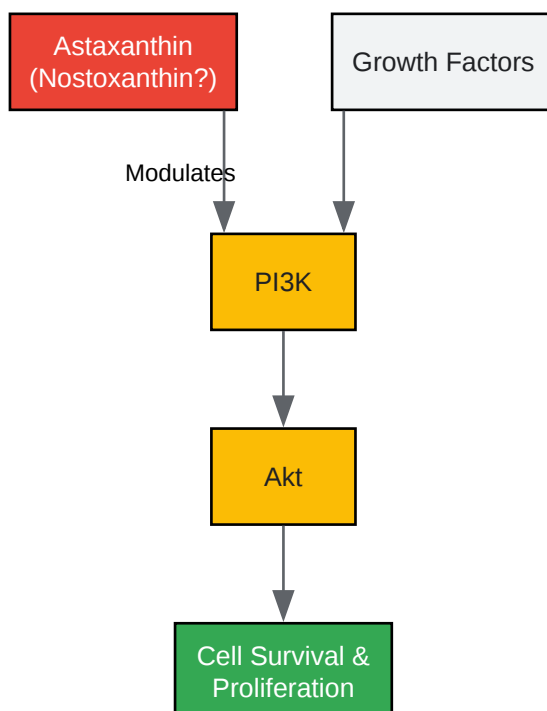
3.2.2. Anti-inflammatory Response (NF- κ B and MAPK Pathways) Astaxanthin has been demonstrated to inhibit the pro-inflammatory NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway.[9][10] By preventing the activation of NF- κ B, astaxanthin can reduce the production of inflammatory cytokines. Furthermore, astaxanthin can modulate the Mitogen-Activated Protein Kinase (MAPK) signaling pathways, which are also involved in inflammation.[5][6]



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Caption: Potential inhibition of pro-inflammatory signaling pathways.

3.2.3. Cell Survival and Proliferation (PI3K/Akt Pathway) The PI3K/Akt pathway is a critical signaling cascade involved in cell survival, growth, and proliferation. Astaxanthin has been shown to modulate this pathway, which can have implications for its potential therapeutic effects in various diseases.[11][12][13]



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Caption: Potential modulation of the PI3K/Akt signaling pathway.

Conclusion and Future Directions

Nostoxanthin is a xanthophyll with significant potential, primarily attributed to its antioxidant properties. While its basic chemical and physical characteristics are partially understood, there remains a notable gap in the literature concerning specific physicochemical data such as melting point and solubility, as well as a comprehensive understanding of its biological activities. The detailed experimental protocols provided herein offer a foundation for consistent and reproducible research into this compound. Future research should focus on elucidating the specific signaling pathways directly modulated by **nostoxanthin** to confirm if they mirror those of astaxanthin and to uncover any unique biological effects. Such studies will be crucial for unlocking the full therapeutic and biotechnological potential of **nostoxanthin**.

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